

Information on "Petalosa" as an Analytical Chemistry Standard is Not Currently Available

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Compound of Interest

Compound Name: *Petalosa*

Cat. No.: *B1246831*

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Despite a comprehensive search for "**Petalosa**" as a standard in analytical chemistry, there is no publicly available information to support its use in this context. While a chemical compound named **Petalosa** is cataloged, details regarding its application in analytical methodologies, particularly for researchers, scientists, and drug development professionals, are absent from scientific literature and databases.

A search for "**Petalosa**" primarily yields results related to a genus of moths and a women's clothing brand. However, a specific chemical entity named **Petalosa** is listed in the PubChem database with the molecular formula $C_{10}H_{18}O_{10}$. This indicates the existence of the molecule, but its function and application as an analytical standard are not documented.

Further targeted searches for "**Petalosa**" in the context of analytical chemistry, including its use in chromatography, drug metabolism studies, or as a reference standard, did not produce any relevant application notes, experimental protocols, or data. Similarly, no information was found regarding any biological activity or associated signaling pathways that would necessitate its use as a standard in drug development research.

Due to the complete lack of available data, it is not possible to create the requested detailed application notes, experimental protocols, or visualizations. The core requirements, including data presentation in tables and the creation of diagrams for signaling pathways and experimental workflows, cannot be fulfilled without foundational scientific information.

It is possible that "**Petalosa**" is a compound used in a highly specialized or proprietary setting that is not publicly disclosed, or that the inquiry is based on a misunderstanding of the

compound's name or application.

Chemical Properties of Petalosa

While its application as an analytical standard is not documented, the following information for the chemical compound **Petalosa** is available from its PubChem entry:

Property	Value
Molecular Formula	C10H18O10
Molecular Weight	298.24 g/mol
IUPAC Name	(2R,3S,4S,4aR,6S,7R,8R,8aS)-2,6-bis(hydroxymethyl)oxane-3,4,7,8-tetrol

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